

# An In-depth Technical Guide to Lithium Amide: CAS Number and Safety Data

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## Compound of Interest

Compound Name: *Lithium amide*

Cat. No.: *B147963*

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This guide provides comprehensive safety data and handling protocols for **lithium amide**, a highly reactive inorganic compound used in various chemical syntheses. The information is presented to ensure safe laboratory practices and to mitigate the risks associated with its use.

## Chemical Identification

- Chemical Name: **Lithium amide**
- Synonyms: Lithium azanide, Lithamide[1][2]
- CAS Number: 7782-89-0[1][2][3][4]
- Molecular Formula:  $\text{LiNH}_2$ [2][3][5]
- Molecular Weight: 22.96 g/mol [2][3][5]

## Safety Data Summary

The following table summarizes the key safety data for **lithium amide**, compiled from multiple safety data sheets and chemical databases.

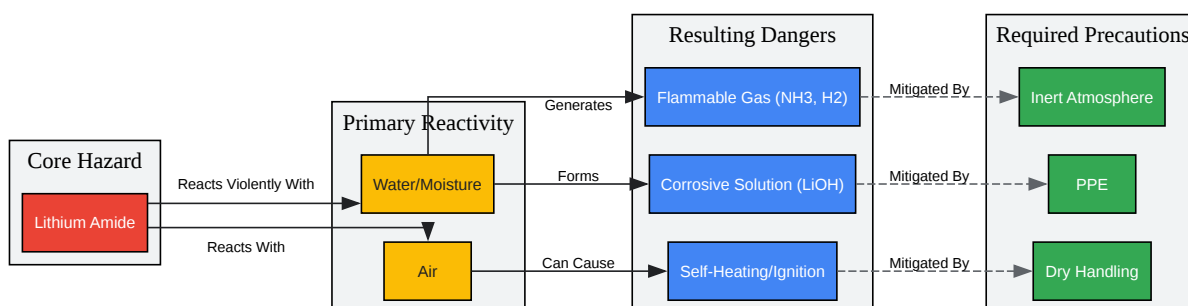
Safety Parameter	Data	References
GHS Pictograms	Flame, Corrosion	
Signal Word	Danger	<a href="#">[4]</a> <a href="#">[6]</a>
GHS Hazard Statements	H261: In contact with water releases flammable gas. H314: Causes severe skin burns and eye damage. H251: Self-heating; may catch fire. H318: Causes serious eye damage. H412: Harmful to aquatic life with long lasting effects.	<a href="#">[6]</a>
GHS Precautionary Statements (selected)	P223: Do not allow contact with water. P231 + P232: Handle and store contents under inert gas. Protect from moisture. P260: Do not breathe dust. P280: Wear protective gloves/ protective clothing/ eye protection/ face protection. P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[4]</a>
NFPA 704 Diamond	Health: 3, Flammability: 1, Instability: 2, Special: W (Water-reactive)	<a href="#">[2]</a>
Physical Appearance	White powder or colorless to gray crystals with an ammonia-	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>

like odor.

Melting Point	375 °C (707 °F; 648 K)	[2]
Boiling Point	430 °C (806 °F; 703 K) (decomposes)	[2]
Density	1.178 g/cm <sup>3</sup>	[2]
Solubility	Reacts with water. Slightly soluble in ethanol, insoluble in ammonia.	[2]

## Hazard Analysis and Logical Relationships

The primary hazards of **lithium amide** stem from its high reactivity, particularly with water and moist air. This reactivity leads to both corrosive and flammable dangers.



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Diagram 1: Logical relationship of **lithium amide** hazards and precautions.

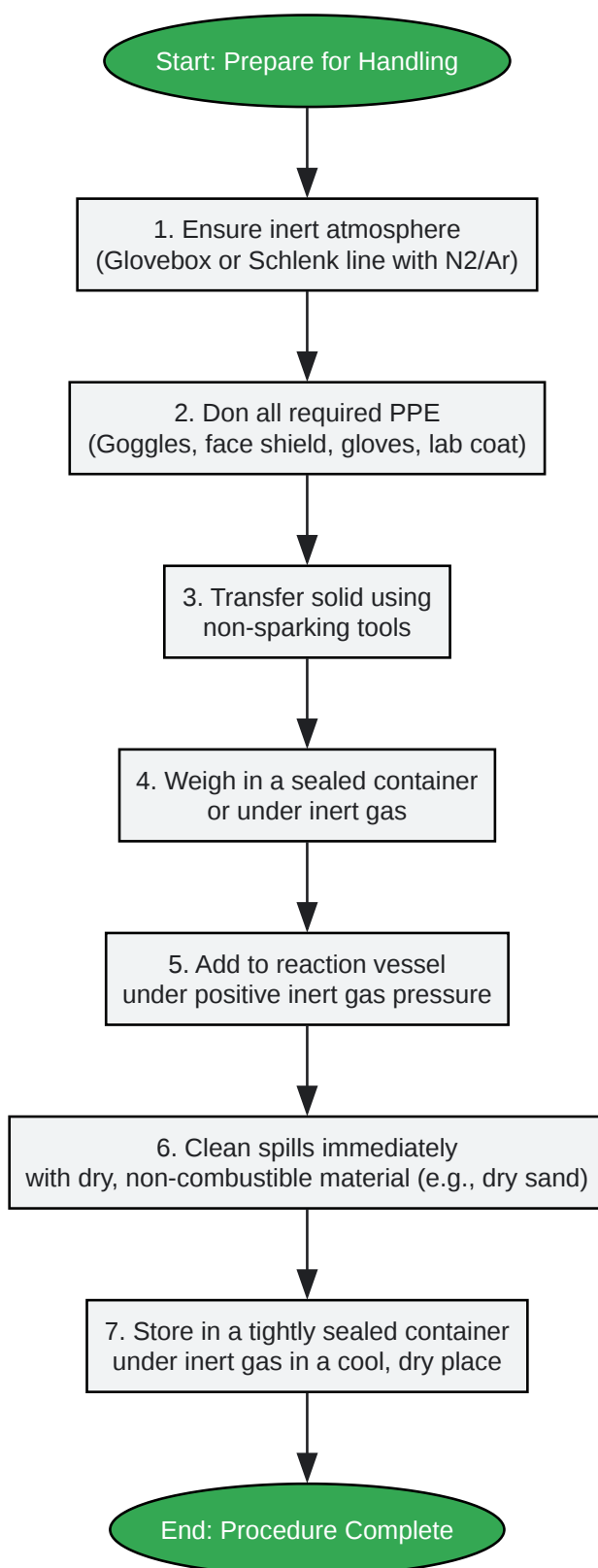
## Experimental Protocols

The following protocols are essential for the safe handling and use of **lithium amide** in a laboratory setting.

Before handling **lithium amide**, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.[\[8\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., PVC).[\[8\]](#)
- Skin and Body Protection: A fire-resistant lab coat and appropriate protective clothing.[\[5\]](#)[\[8\]](#)
- Respiratory Protection: If dust is generated, a NIOSH/MSHA-approved respirator with appropriate cartridges is required.[\[5\]](#)

**Lithium amide** must be handled in a controlled environment to prevent contact with air and moisture.



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Diagram 2: Experimental workflow for the safe handling of **lithium amide**.

**Storage Requirements:**

- Store in a tightly closed, hermetically sealed container.[8]
- The storage area must be cool, dry, and well-ventilated, away from incompatible substances like acids, alcohols, and strong oxidizing agents.[4]
- Keep away from any sources of water, heat, or ignition.[7]
- Containers should be stored under an inert, dry gas such as nitrogen or argon.[8]

Immediate and appropriate first aid is critical in case of exposure.

Exposure Route	First Aid Protocol	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[4]</a>
Skin Contact	Take off immediately all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[4]</a>
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[5]</a>
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	<a href="#">[1]</a> <a href="#">[5]</a>

#### Fire Fighting:

- DO NOT USE WATER, CO2, OR FOAM.[\[8\]](#)[\[9\]](#)
- Use Class D fire extinguishers, dry sand, soda ash, lime, or powdered sodium chloride.[\[7\]](#)
- Fire may produce poisonous gases, including ammonia and nitrogen oxides.[\[7\]](#)
- If a large fire occurs, withdraw from the area and let it burn.[\[9\]](#)

### Spill Response:

- Evacuate personnel from the spill area.<sup>[7]</sup>
- Eliminate all ignition sources.<sup>[9]</sup>
- DO NOT USE WATER.<sup>[7][9]</sup>
- Cover the spill with dry earth, dry sand, or another non-combustible material.<sup>[8][9]</sup>
- Place the spilled material in a covered, vented container for disposal as hazardous waste.<sup>[7][8]</sup>

## Conclusion

**Lithium amide** is a valuable reagent in chemical synthesis but poses significant hazards due to its reactivity. Strict adherence to the safety protocols outlined in this guide is essential for minimizing risks to researchers and laboratory personnel. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use and ensure that all personnel are trained in its proper handling and emergency procedures.

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